

A Technical Guide to the High-Temperature Physicochemical Properties of Tungsten

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tungsten (W)

Cat. No.: B13828277

[Get Quote](#)

For Researchers and Scientists in Materials Science

This technical guide provides a comprehensive overview of the critical physical and chemical properties of tungsten at elevated temperatures. Tungsten's unique characteristics, including the highest melting point of all metals, make it a vital material in numerous high-temperature applications. This document consolidates quantitative data, details experimental methodologies for property determination, and illustrates key processes through diagrams to support advanced research and development.

Physical Properties of Tungsten at High Temperatures

Tungsten is renowned for its exceptional physical properties that are maintained at extreme temperatures. These include the highest melting point and lowest vapor pressure of all metals, alongside high tensile strength.[1] Its density is comparable to that of gold and uranium.[2]

Tabulated Physical Property Data

The following tables summarize the temperature-dependent physical properties of tungsten.

Table 1: General and Thermal Properties of Tungsten

Property	Value	Units	Notes and Citations
Melting Point	3422 (3695)	°C (K)	[2]
Boiling Point	5930 (6203)	°C (K)	[2]
Density (at 20°C)	19.25	g/cm ³	[2]
Crystal Structure	Body-Centered Cubic (α-W)	-	Stable form.[3]
Young's Modulus	411	GPa	[4]
Shear Modulus	161	GPa	[4]
Bulk Modulus	310	GPa	[4]
Poisson's Ratio	0.28	-	[4]

Table 2: Temperature-Dependent Thermal and Electrical Properties of Tungsten

Temperature (°C)	Thermal Conductivity (W/m·K)	Electrical Resistivity ($\mu\Omega\cdot\text{cm}$)	Coefficient of Linear Thermal Expansion ($\times 10^{-6} / ^\circ\text{C}$)	Specific Heat Capacity (J/kg·K)
20	173	5.6	4.5 (0-100°C)	133
227	-	10.65	-	-
727	-	24.93	-	-
827	117	-	-	-
1227	-	40.36	-	-
1727	102.6	56.67	-	-
2227	-	73.91	-	-
2727	-	92.04	-	-
3227	-	111.10	-	-

Citations:

Thermal

Conductivity[5]

[6], Electrical

Resistivity[7][8],

Thermal

Expansion[3][6],

Specific Heat[6]

[9]. Data has

been

consolidated and

interpolated from

various sources.

Table 3: High-Temperature Tensile Strength of Tungsten

Temperature (°C)	Tensile Strength (MPa)
Room Temperature	100,000 - 500,000 (psi) / ~690 - 3450 (MPa)
500	75,000 - 200,000 (psi) / ~517 - 1379 (MPa)
538	203,500 (psi) / ~1403 (MPa) (for tungsten fibers)
1000	50,000 - 75,000 (psi) / ~345 - 517 (MPa)

Citations:[1][2]. Note: Values can vary significantly based on the form of the tungsten (e.g., bulk, fiber, alloy).

Chemical Properties of Tungsten at High Temperatures

While tungsten is relatively inert at room temperature, its reactivity increases significantly at elevated temperatures, particularly with oxidizing agents.[3][9]

Oxidation Behavior

Tungsten's oxidation in air or oxygen begins at approximately 400°C.[9] The process accelerates with increasing temperature, leading to the formation of a volatile oxide layer.

The primary oxidation reaction at high temperatures is: $2W(s) + 3O_2(g) \rightarrow 2WO_3(s)$

This process involves several stages, starting with the formation of lower oxides like W_3O , WO_2 , and $W_{20}O_{58}$, which are then converted to the more stable tungsten trioxide (WO_3) as the temperature rises.[10] Above 927°C, the WO_3 oxide layer begins to volatilize, which can lead to material loss in high-temperature, oxidizing environments.[11]

Reaction with Water Vapor

Tungsten reacts with water vapor at high temperatures, a critical consideration in applications such as rocket nozzles.[12] The reaction leads to the formation of tungsten oxides and hydrogen gas. At temperatures above 800°C, a volatile hydrated tungsten-oxide species, $WO_2(OH)_2$, can form, significantly increasing the rate of material degradation compared to dry

air oxidation.[12][13] The activation energy for the oxidation reaction of tungsten with water has been calculated to be 51 kcal/mol.[10][12]

Reaction with Other Elements

- Carbon: At high temperatures, tungsten reacts with carbon to form tungsten carbides, such as WC and W_2C . [3][14] These carbides are known for their extreme hardness and wear resistance.
- Nitrogen: Tungsten is generally non-reactive with nitrogen up to 2000°C. [10] However, at very high temperatures, such as those in gas-filled lamps operating around 2850°K, a reaction can occur to form tungsten nitride (WN_2), which appears as a brown deposit. [15] More recent studies indicate that nitride layers are not stable above 600 K (327°C). [16]
- Halogens: Tungsten reacts with fluorine at room temperature to form tungsten hexafluoride (WF_6). [2] It reacts with chlorine and bromine at around 250°C and with iodine at red-heat temperatures. [2][10]

The following diagram illustrates the key chemical reactions of tungsten at high temperatures.

```
graph TD
    subgraph High_Temperature_Tungsten_Reactions
    direction LR
    W[W] --- O2[O2]
    W --- H2O[H2O]
    W --- C[C]
    W --- N2[N2]
    W --- Wox[Lower Oxides]
    W --- WO3[Tungsten Trioxide]
    W --- WO2OH2[Volatile Hydrated Oxide]
    W --- WC[Tungsten Carbide]
    W --- WN2[Tungsten Nitride]
    end
```

```
node [shape=box, style=filled, fontname="Arial", fontsize=10, fontcolor="#202124"]; edge
[fontname="Arial", fontsize=9, fontcolor="#5F6368", color="#5F6368"];
```

```
// Nodes W [label="Tungsten (W)", fillcolor="#F1F3F4"]; O2 [label="Oxygen (O2)",
fillcolor="#EA4335", fontcolor="#FFFFFF"]; H2O [label="Water Vapor (H2O)",
fillcolor="#4285F4", fontcolor="#FFFFFF"]; C [label="Carbon (C)", fillcolor="#202124",
fontcolor="#FFFFFF"]; N2 [label="Nitrogen (N2)", fillcolor="#FBBC05", fontcolor="#202124"];
WOx [label="Lower Oxides\n(W3O, WO2, W20O58)", fillcolor="#F1F3F4"]; WO3
[label="Tungsten Trioxide (WO3)", fillcolor="#F1F3F4"]; WO2OH2 [label="Volatile Hydrated
Oxide\n(WO2(OH)2)", fillcolor="#F1F3F4"]; WC [label="Tungsten Carbide (WC, W2C)",
fillcolor="#F1F3F4"]; WN2 [label="Tungsten Nitride (WN2)", fillcolor="#F1F3F4"];
```

```
// Edges with temperature conditions W -- WOx [label="> 400°C"]; WOx -- WO3
[label="Increasing Temp."]; W -- WO3 [label="> 700°C (direct)", headlabel=""]; W -- WO2OH2
[label="> 800°C"]; W -- WC [label="High Temp."]; W -- WN2 [label="~2850 K (in lamps)"];
```

// Reactant Edges O2 -> WO_x; O2 -> WO₃; H₂O -> WO₂OH₂; C -> WC; N₂ -> WN₂; }

Caption: Key high-temperature reactions of tungsten.

Experimental Protocols for High-Temperature Characterization

Accurate characterization of tungsten's properties at high temperatures requires specialized experimental techniques. The following sections detail the methodologies for key measurements.

Thermogravimetric Analysis (TGA) for Oxidation Studies

Thermogravimetric analysis is employed to study the kinetics of tungsten oxidation by continuously measuring the mass of a sample as a function of temperature and time in a controlled atmosphere.

- **Sample Preparation:** Samples, typically small foils or discs of high-purity tungsten, are cleaned to remove surface contaminants.^{[10][17]} The dimensions and surface area are precisely measured.
- **Apparatus:** A high-temperature thermogravimetric analyzer is used, which consists of a precision microbalance and a furnace capable of reaching the desired temperatures.^{[17][18]} The system allows for a controlled flow of reactive gases (e.g., air, oxygen, water vapor) mixed with an inert carrier gas like argon or helium.^{[17][19]}
- **Procedure:**
 - The tungsten sample is placed in a sample pan (e.g., platinum).^[18]
 - The furnace is sealed, and the system is purged with an inert gas to remove any residual air.
 - The desired reactive gas mixture is introduced at a controlled flow rate.
 - The sample is heated to the target isothermal temperature at a specified ramp rate (e.g., 10°C/min).^[18]

- The mass of the sample is recorded continuously over time.
- Data Analysis: The change in mass over time is used to determine the oxidation rate. The data can be fitted to kinetic models (e.g., linear, parabolic) to understand the oxidation mechanism and calculate activation energies using the Arrhenius equation.[\[10\]](#)[\[19\]](#)

High-Temperature Tensile Testing

This method determines the strength and ductility of tungsten at elevated temperatures.

- Sample Preparation: Standardized tensile specimens are machined from the tungsten material.
- Apparatus: A universal testing machine equipped with a high-temperature furnace and an extensometer designed for high-temperature use.[\[2\]](#)[\[20\]](#) For tests above 1500°F (~815°C), a vacuum or inert atmosphere (e.g., argon) is required to prevent oxidation.[\[2\]](#)
- Procedure:
 - The specimen is mounted in the grips of the testing machine within the furnace.
 - The furnace is heated to the desired test temperature and allowed to stabilize.
 - A controlled tensile load is applied at a constant strain rate (e.g., 0.005 in/in/min for determining yield strength).[\[21\]](#)
 - The load and the corresponding elongation of the specimen are recorded until fracture.
- Data Analysis: The recorded data is used to generate a stress-strain curve, from which key properties like yield strength, ultimate tensile strength, and elongation can be determined.

High-Temperature X-Ray Diffraction (HT-XRD)

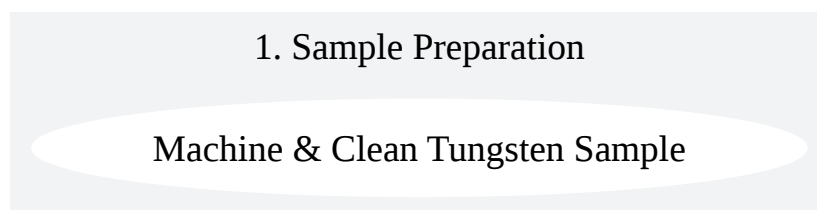
HT-XRD is used to study phase transformations and changes in the crystal lattice parameters of tungsten at high temperatures.

- Apparatus: An X-ray diffractometer equipped with a high-temperature chamber.[\[11\]](#) The chamber allows for heating the sample to temperatures up to and exceeding 1200°C in a

controlled atmosphere (vacuum, inert, or reactive gas) to prevent oxidation.[11]

- Procedure:
 - A powdered or solid tungsten sample is mounted on the sample holder within the chamber.
 - The chamber is evacuated and filled with the desired gas.
 - The sample is heated to the target temperature.
 - An X-ray diffraction pattern is collected by scanning a range of angles.
 - This process is repeated at various temperatures to observe changes in the crystal structure.
- Data Analysis: The diffraction patterns are analyzed to identify the crystal phases present at each temperature and to calculate the lattice parameters. This data can be used to determine the coefficient of thermal expansion.

The following diagram illustrates a generalized workflow for the high-temperature characterization of tungsten.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for high-temperature material characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. steelpipesfactory.com [steelpipesfactory.com]
- 2. ntrs.nasa.gov [ntrs.nasa.gov]
- 3. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 4. Tungsten - Wikipedia [en.wikipedia.org]
- 5. plansee.com [plansee.com]
- 6. qedfusion.org [qedfusion.org]
- 7. scipub.euro-fusion.org [scipub.euro-fusion.org]
- 8. researchgate.net [researchgate.net]
- 9. Table of Specific Heats [hyperphysics.phy-astr.gsu.edu]
- 10. arc.aiaa.org [arc.aiaa.org]
- 11. pubs.aip.org [pubs.aip.org]
- 12. srd.nist.gov [srd.nist.gov]
- 13. Vaporization of Tungsten-Metal in Steam at High Temperatures - UNT Digital Library [digital.library.unt.edu]
- 14. researchgate.net [researchgate.net]
- 15. themacs-engineering.com [themacs-engineering.com]
- 16. ijisrt.com [ijisrt.com]
- 17. files01.core.ac.uk [files01.core.ac.uk]
- 18. Thermogravimetric analysis of commercial tungsten molecular precursors for vapor phase deposition processes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 19. lup.lub.lu.se [lup.lub.lu.se]
- 20. Elevated Temperature Tensile Testing | Laboratory Testing Inc. [labtesting.com]
- 21. file.yizimg.com [file.yizimg.com]
- To cite this document: BenchChem. [A Technical Guide to the High-Temperature Physicochemical Properties of Tungsten]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13828277#physical-and-chemical-properties-of-tungsten-at-high-temperatures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com